

Technical Support Center: Managing PF-04822163 Solubility in Aqueous Buffers

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Compound of Interest

Compound Name: PF-04822163

Cat. No.: B12377038

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering solubility challenges with **PF-04822163** in aqueous buffers.

Frequently Asked Questions (FAQs)

Q1: What is **PF-04822163** and why is its solubility a concern?

PF-04822163 is a potent and selective inhibitor of phosphodiesterase 1B (PDE1B), a calcium/calmodulin-dependent enzyme that degrades cyclic adenosine monophosphate (cAMP) and cyclic guanosine monophosphate (cGMP).^{[1][2][3]} Its chemical formula is $C_{19}H_{17}ClN_2O_2$ and it has a molecular weight of 340.8 g/mol. As a solid compound, it is often supplied in a powdered form. Many researchers experience difficulty dissolving **PF-04822163** directly into aqueous buffers, which is a critical step for most in-vitro and in-vivo experiments. Technical datasheets from suppliers often indicate that the compound is soluble in organic solvents like dimethyl sulfoxide (DMSO).^[4]

Q2: What are the initial steps to take when preparing a **PF-04822163** solution?

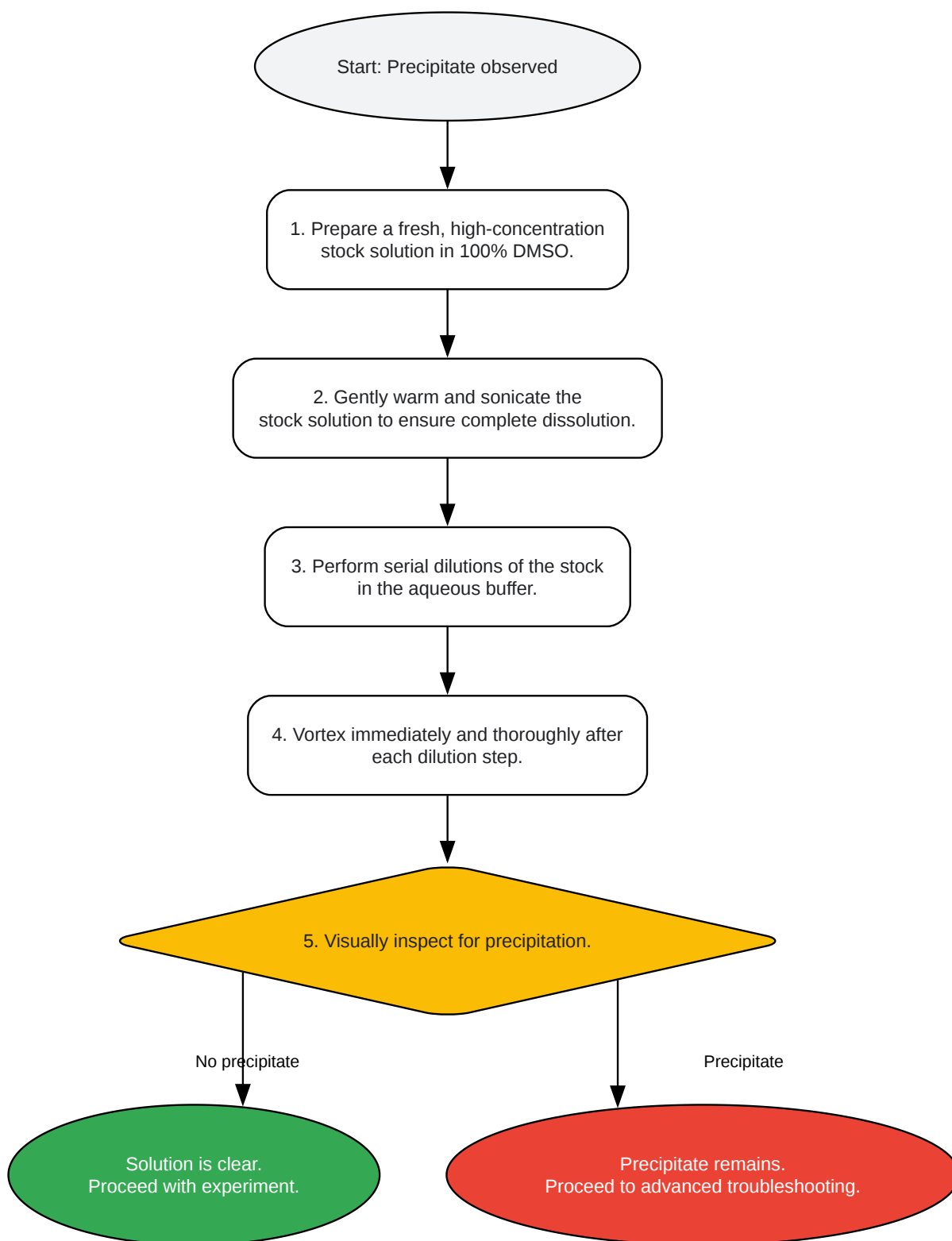
The recommended initial approach is to prepare a high-concentration stock solution in an organic solvent and then dilute it into the aqueous experimental buffer.

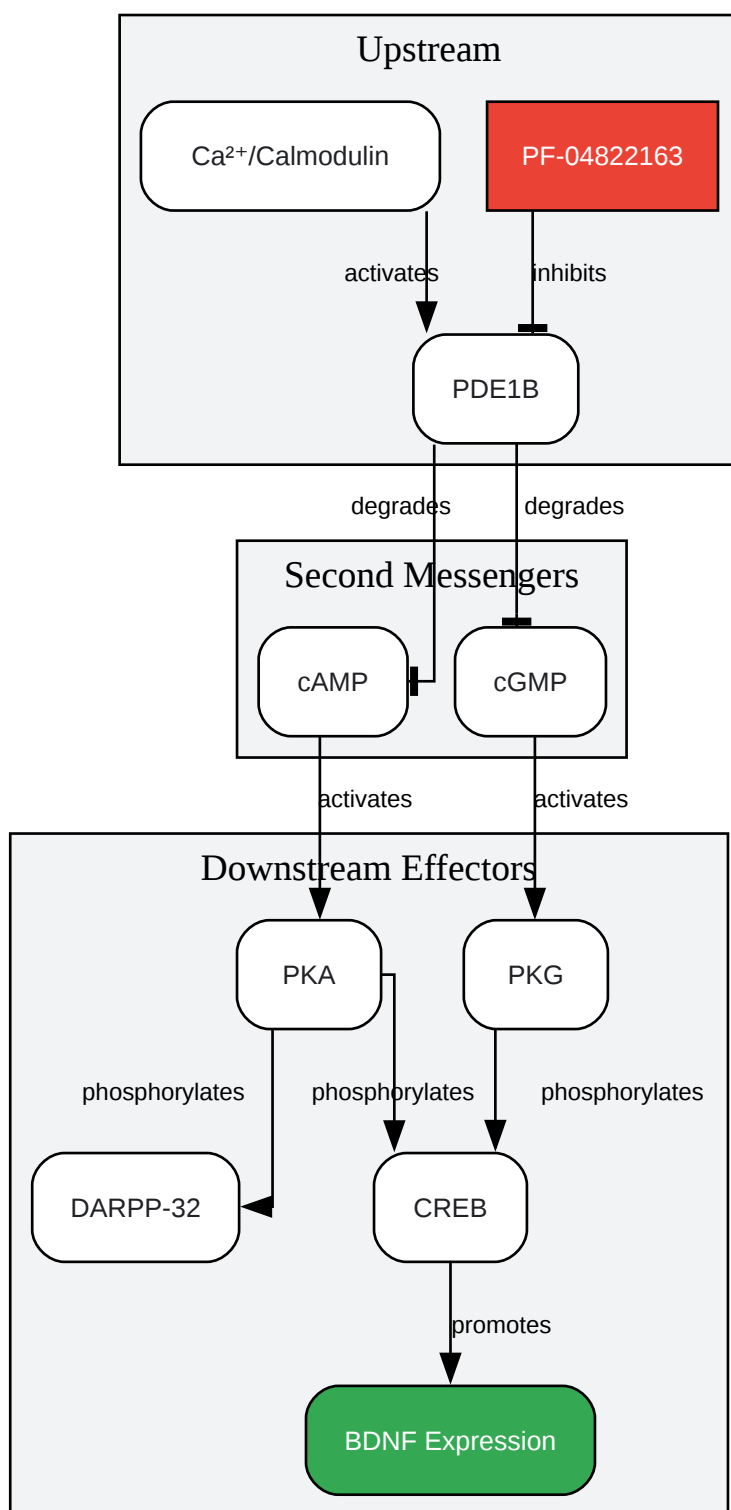
Troubleshooting Guide: Preparing PF-04822163 Solutions

Issue: Precipitate formation when diluting a DMSO stock solution of **PF-04822163** into an aqueous buffer.

This is a common issue arising from the poor aqueous solubility of the compound. The following steps can help mitigate this problem.

Troubleshooting Workflow



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References

- 1. Phosphodiesterase 1B Knock-Out Mice Exhibit Exaggerated Locomotor Hyperactivity and DARPP-32 Phosphorylation in Response to Dopamine Agonists and Display Impaired Spatial Learning - PMC [pmc.ncbi.nlm.nih.gov]
- 2. The Molecular Mechanism of PDE1 Regulation [mdpi.com]
- 3. genecards.org [genecards.org]
- 4. (R)-PF-04822163 Supplier | CAS | AOBIIOUS [aobious.com]
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